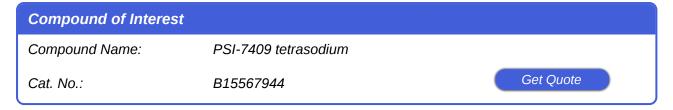


## Application Notes and Protocols: Preparation of PSI-7409 Tetrasodium Stock Solution

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For Researchers, Scientists, and Drug Development Professionals

#### Introduction

PSI-7409 is the pharmacologically active triphosphate metabolite of the prodrug Sofosbuvir (also known as PSI-7977), a cornerstone in the treatment of Hepatitis C Virus (HCV) infection. [1][2] As a nucleotide analog, PSI-7409 acts as a potent inhibitor of the HCV NS5B RNA-dependent RNA polymerase, functioning as a chain terminator during viral RNA replication.[2] [3] The tetrasodium salt of PSI-7409 is the stable form of this active metabolite, making it suitable for in vitro assays and research applications.[1]

These application notes provide a detailed protocol for the preparation, storage, and handling of **PSI-7409 tetrasodium** stock solutions to ensure stability and experimental reproducibility.

### **Data Presentation**

**Chemical and Physical Properties** 

Property	Value	Source
Molecular Formula	C10H16FN2Na4O14P3	[4]
Appearance	White to off-white solid	[1]

### **Solubility Data**



Solvent	Solubility	Concentration (mM)	Notes
Water (H <sub>2</sub> O)	50 mg/mL	99.97 mM	Ultrasonic assistance may be needed.[1]
DMSO	< 1 mg/mL	Insoluble or slightly soluble	[1]
DMF	< 1 mg/mL	Insoluble	[1]

**Recommended Storage Conditions** 

Storage Type	Temperature	Duration	Source
Powder	-20°C	3 years	[1]
Stock Solution	-80°C	6 months	[1][5]
Stock Solution	-20°C	1 month	[1][5]

## **Experimental Protocols Materials**

- PSI-7409 tetrasodium salt powder
- Nuclease-free water (e.g., DEPC-treated water)
- Sterile, conical-bottom polypropylene tubes (e.g., 1.5 mL or 2 mL)
- Calibrated micropipettes and sterile, nuclease-free tips
- Vortex mixer
- Ultrasonic water bath (optional)
- Sterile 0.22 μm syringe filters

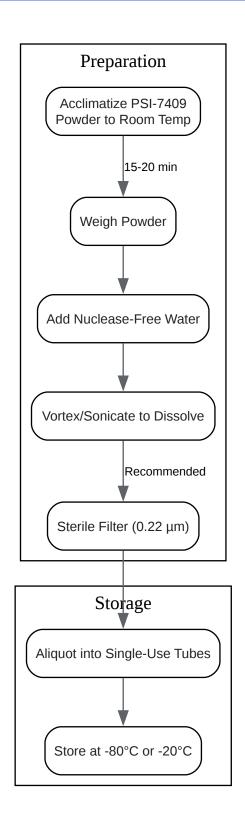


### Preparation of a 10 mM PSI-7409 Tetrasodium Stock Solution

- Acclimatization: Allow the vial of PSI-7409 tetrasodium powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of PSI-7409 tetrasodium powder in a sterile microcentrifuge tube.
- Reconstitution: Add the appropriate volume of nuclease-free water to the tube to achieve a
  final concentration of 10 mM. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of
  nuclease-free water to the appropriate mass of PSI-7409 tetrasodium.
- Dissolution: Vortex the solution for 1-2 minutes to facilitate dissolution. If the compound does
  not fully dissolve, sonicate in an ultrasonic water bath for 5-10 minutes.[1]
- Sterilization (Optional but Recommended): For cell-based assays or other sensitive applications, sterilize the stock solution by filtering it through a 0.22 µm syringe filter into a new sterile tube.[1][5] This step is crucial to prevent microbial contamination.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu$ L) in sterile, nuclease-free microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[1][5]

# Mandatory Visualizations Experimental Workflow for Stock Solution Preparation



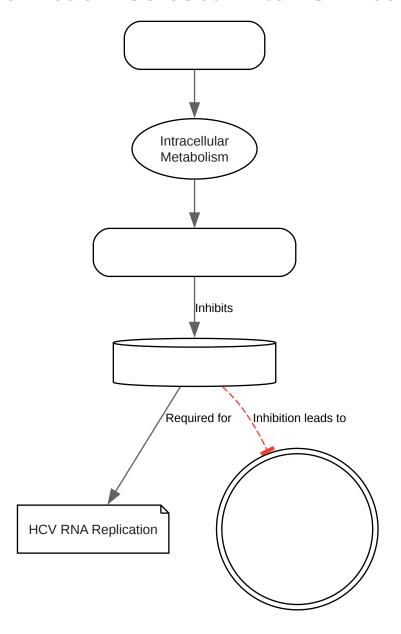


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Caption: Workflow for preparing a sterile **PSI-7409 tetrasodium** stock solution.



### Mechanism of Action: Sofosbuvir to PSI-7409



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Caption: Activation of Sofosbuvir and inhibition of HCV replication by PSI-7409.

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